

Solubility of 3-(hydroxymethyl)cyclohexanone in organic solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Hydroxymethyl)cyclohexanone

Cat. No.: B1314976

[Get Quote](#)

An In-Depth Technical Guide to the Solubility of **3-(hydroxymethyl)cyclohexanone** in Organic Solvents

Executive Summary

This technical guide provides a comprehensive analysis of the solubility characteristics of **3-(hydroxymethyl)cyclohexanone**, a bifunctional molecule of significant interest in synthetic and medicinal chemistry. By examining its fundamental physicochemical properties, we build a predictive framework for its behavior in a wide range of organic solvents. This document combines theoretical principles, including the "like dissolves like" paradigm and Hansen Solubility Parameters (HSP), with practical, step-by-step experimental protocols for solubility determination. The guide is intended for researchers, scientists, and drug development professionals, offering both qualitative insights and a quantitative approach to solvent selection for synthesis, purification, and formulation processes.

Introduction: The Significance of 3-(hydroxymethyl)cyclohexanone

3-(hydroxymethyl)cyclohexanone (CAS: 32916-58-8, Formula: $C_7H_{12}O_2$) is a versatile building block in organic synthesis.^{[1][2]} Its structure is unique, featuring a polar ketone functional group and a primary alcohol ($-CH_2OH$) on a relatively nonpolar cyclohexyl scaffold.^[3] ^[4] This dual functionality allows it to participate in a wide array of chemical transformations, making it a valuable intermediate for creating complex molecular architectures.

Understanding the solubility of this compound is paramount for its practical application. Proper solvent selection is critical for:

- **Reaction Efficacy:** Ensuring reactants are in the same phase to maximize reaction rates and yields.
- **Purification:** Choosing appropriate solvent systems for techniques like crystallization and column chromatography.
- **Formulation:** Developing stable solutions for analysis or as part of a final product in drug development.
- **Process Safety and Scalability:** Selecting solvents that are effective, safe, and environmentally conscious.

This guide delves into the factors governing its solubility and provides the tools to predict and experimentally verify its behavior.

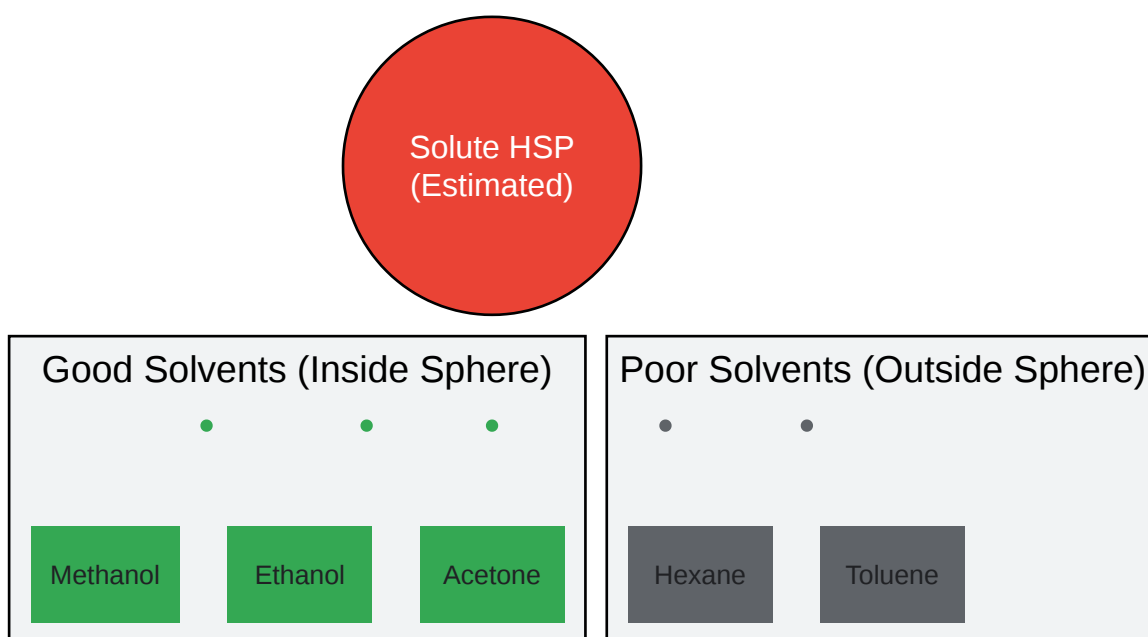
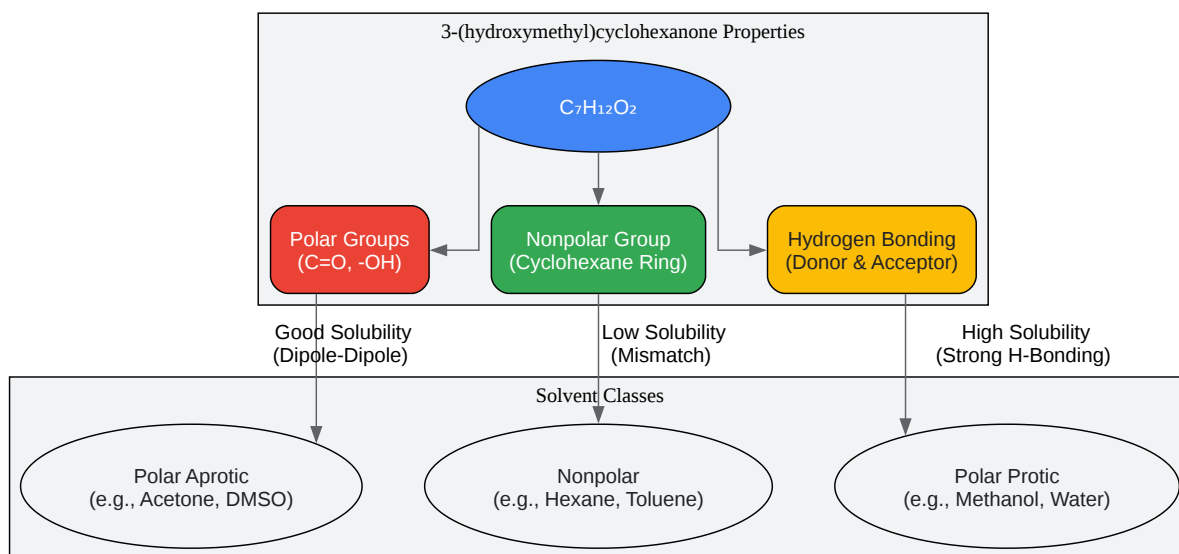
Physicochemical Properties and Molecular Interactions

The solubility of **3-(hydroxymethyl)cyclohexanone** is dictated by its molecular structure.

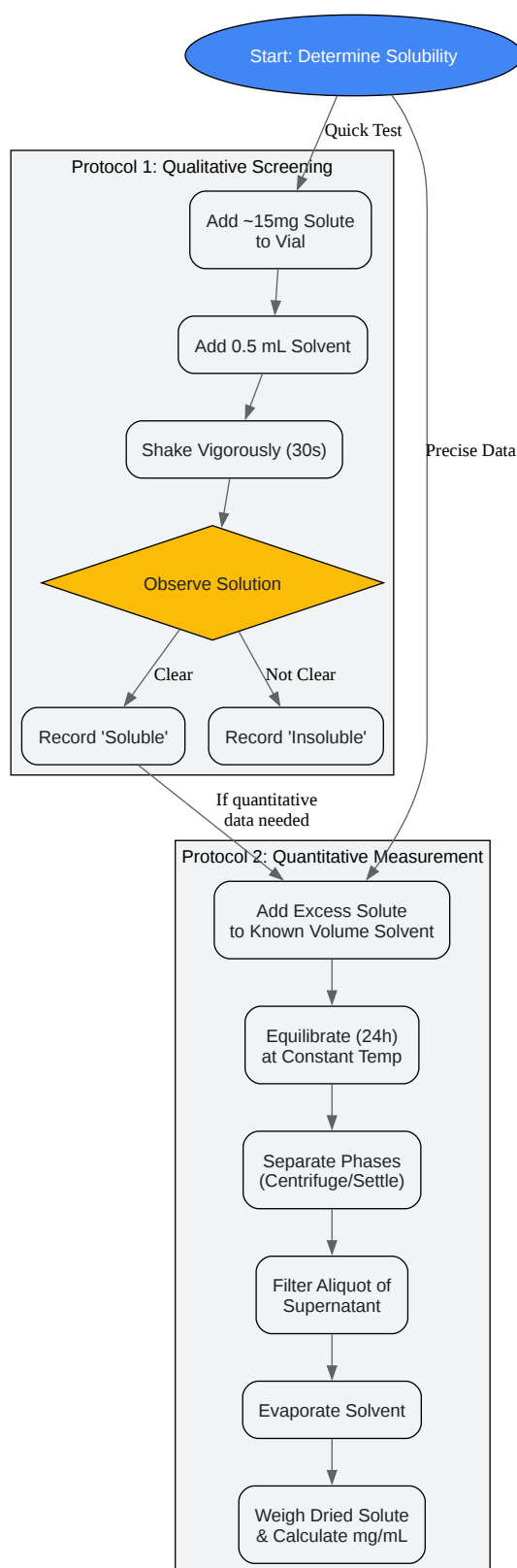
- **Molecular Weight:** 128.17 g/mol .[\[1\]](#)
- **Polarity:** The molecule possesses two polar functional groups: a carbonyl group (C=O) and a hydroxyl group (-OH). The carbonyl group has a strong dipole moment, while the hydroxyl group is highly polar. These are attached to a nonpolar cyclohexane ring. This combination gives the molecule an overall polar character.
- **Hydrogen Bonding:** The hydroxyl group is a potent hydrogen bond donor and acceptor. The ketone's carbonyl oxygen acts as a hydrogen bond acceptor.[\[4\]](#) This ability to form strong hydrogen bonds is a dominant factor in its solubility profile, particularly in protic solvents.

The principle of "like dissolves like" is the foundational concept for predicting solubility.[\[5\]](#)[\[6\]](#) This means that polar solutes tend to dissolve in polar solvents, and nonpolar solutes in

nonpolar solvents. Given its structure, **3-(hydroxymethyl)cyclohexanone** is expected to be most soluble in polar organic solvents.[\[2\]](#)[\[3\]](#)



Conceptual Hansen Solubility Sphere



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(Hydroxymethyl)cyclohexanone | C₇H₁₂O₂ | CID 12201678 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 32916-58-8: 3-(Hydroxymethyl)cyclohexanone [cymitquimica.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. chem.ws [chem.ws]
- 6. Khan Academy [khanacademy.org]
- To cite this document: BenchChem. [Solubility of 3-(hydroxymethyl)cyclohexanone in organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314976#solubility-of-3-hydroxymethyl-cyclohexanone-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com